(-)-Fustin: A Technical Overview of its Chemical Properties and Biological Activities

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Compound of Interest

Compound Name:	*(-)-Fustin*
CAS No.:	*17654-28-3*
Cat. No.:	*B12770380*

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This whitepaper provides a comprehensive technical guide to **(-)-Fustin**, a flavanonol with significant therapeutic potential. Addressed to researchers, scientists, and professionals in drug development, this document details its chemical identity, summarizes key quantitative data from recent studies, outlines experimental methodologies, and visualizes its known signaling pathways.

Chemical Identification

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Identifier	Value	Reference
IUPAC Name	(2S,3S)-2-(3,4-dihydroxyphenyl)-3,7-dihydroxy-2,3-dihydrochromen-4-one	[1]
CAS Number	17654-28-3	[1]
Molecular Formula	$C_{15}H_{12}O_6$	[1]
Synonyms	(-)-Dihydrofisetin	[1]

Biological Activity and Quantitative Data

(-)-Fustin has demonstrated a range of biological activities, including neuroprotective, anti-inflammatory, and anticancer effects. The following tables summarize quantitative data from key studies.

Neuroprotective Effects

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Experimental Model	Treatment	Concentration/ Dosage	Observed Effect	Reference
6-hydroxydopamine-induced neuronal cell death	(-)-Fustin	Not Specified	Protective effects	[2]
Amyloid-β (1-42)-induced learning impairment in C57BL/6 mice	(±)-Fustin	50-100 mg/kg (p.o., daily for 11 days)	Attenuation of learning impairment, increased acetylcholine levels, decreased acetylcholinesterase activity	[3]
Streptozotocin-induced diabetic rats	Fustin	50 mg/kg and 100 mg/kg (35-day study)	Amelioration of cognitive impairments	[4]

Anti-inflammatory and Anti-arthritic Effects

Experimental Model	Treatment	Dosage	Observed Effect	Reference
Complete Freund's adjuvant-induced arthritis in rats	Fustin	50 and 100 mg/kg (for 21 days)	Down-regulation of hind paw volume and arthritic score; mitigation of pro-inflammatory cytokines (TNF-α, IL-6, IL-1β) and oxidative stress	[5]

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Anticancer and Chemopotentiation Effects

Cell Line/Experimental Model	Treatment	Concentration/ Dosage	Observed Effect	Reference
U266 multiple myeloma cells	Fustin with Epigallocatechin-3-O-gallate (EGCG)	5 and 10 µM	Enhanced EGCG-induced decreases in cell viability	[6]
B16 melanoma cells	Fustin	Not Specified	Suppression of cell growth	[7]
B16 melanoma mouse model	Fustin	Not Specified	Suppression of tumor growth	[7]

Key Experimental Methodologies

The following sections provide an overview of the experimental protocols used in the cited studies.

Animal Studies

- Arthritis Model: Arthritis was induced in rats using Complete Freund's Adjuvant. Fustin was administered orally at doses of 50 and 100 mg/kg for 21 days. Assessment parameters included hind paw volume, arthritic score, hematological parameters, pro-inflammatory cytokines (TNF-α, IL-6, IL-1β), and oxidative stress markers (MDA, CAT, GSH, SOD).[5]

- Cognitive Impairment Model: In a study on diabetic rats, cognitive impairment was induced by streptozotocin. Fustin was administered at 50 mg/kg and 100 mg/kg for 35 days. Behavioral tests such as the Morris water maze and elevated plus maze were used to assess memory. Biochemical parameters including glutathione, superoxide dismutase, catalase, malondialdehyde, nitric oxide, and interleukins (IL-6, IL-1β) were measured in the cerebral cortex and hippocampus.[4]

- Melanoma Model: The anti-melanoma effects of fustin were evaluated in a mouse model using B16 melanoma cells. The study reported that administration of fustin suppressed tumor growth.[7]

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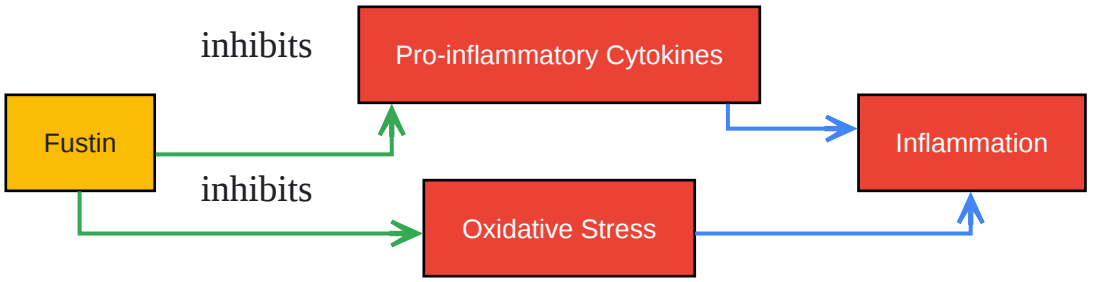
Cell-Based Assays

- Anticancer Activity: The synergistic anticancer effect of fustin with epigallocatechin-3-O-gallate (EGCG) was studied in U266 multiple myeloma cells. The viability of the cells was assessed after treatment with fustin at concentrations of 5 and 10 µM in combination with EGCG.[6]

- Melanoma Cell Growth: The effect of fustin on B16 melanoma cell growth was investigated. Phalloidin staining was used to observe changes in the actin cytoskeleton. The phosphorylation of myosin regulatory light chain 2 (MLC2) and myosin phosphatase targeting subunit 1 was also analyzed.[7]

Signaling Pathways

(-)-Fustin exerts its biological effects through the modulation of several key signaling pathways.



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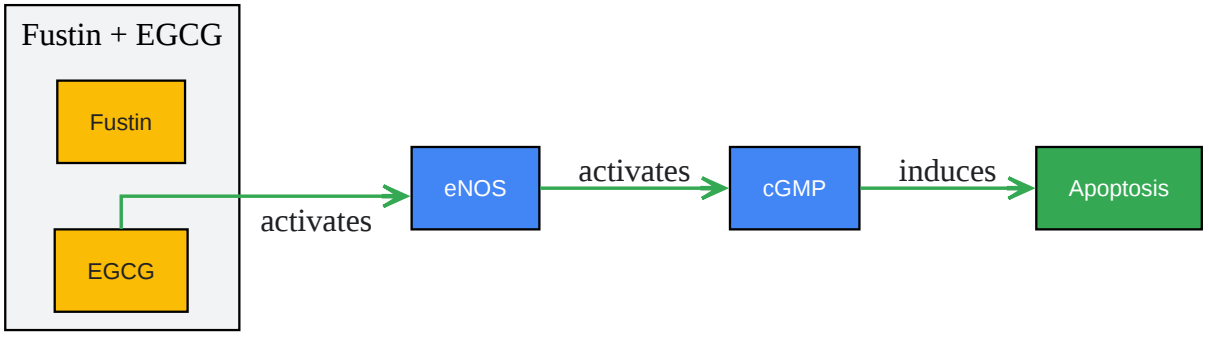
Fustin's Anti-inflammatory Action



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Fustin's Synergistic Anticancer Effect



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Fustin's Anti-Melanoma Mechanism

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